

1-Ethyl-3-methylimidazolium tetrafluoroborate

thermal stability

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Compound Focus: 1-Ethyl-3-methylimidazolium tetrafluoroborate

CAS No.: 143314-16-3

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Fundamental Thermal Properties

The table below summarizes the basic thermal properties of pure [EMIM][BF₄] from supplier specifications and literature.

Property	Value	Conditions / Notes	Source
Melting Point	15 °C (lit.)	-	[1] [2] [3]
Boiling Point	>350 °C (lit.)	-	[1] [3]
Flash Point	113 °C (235.4 °F); >230 °F	Closed cup	[1] [3]
Decomposition Temperature	>350 °C (inferred)	Boiling point provided as >350 °C	[3]
Density	1.294 g/mL	At 25 °C	[1] [3]

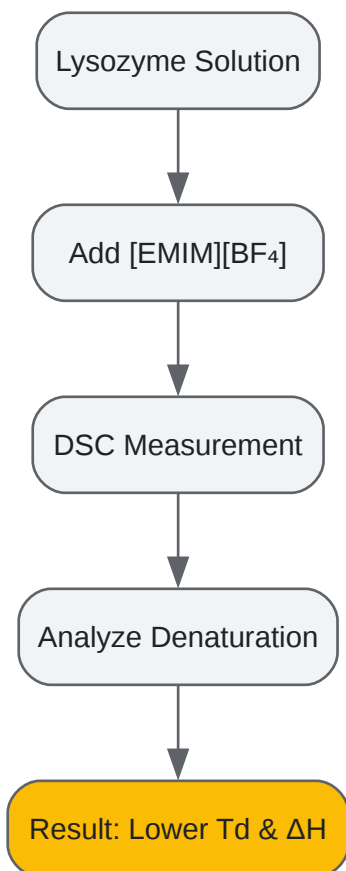
A study on the **high-pressure phase behavior** of [EMIM][BF₄] with CO₂ also confirms its stability, showing that the ionic liquid phase has a **volumetric expansion ratio of less than 17%** even when saturated

with CO₂ at high pressures (up to 15.0 MPa) and temperatures up to 343.15 K [4].

Effect on Lysozyme Thermal Stability

A key area of research involves how [EMIM][BF₄] influences the thermal stability of proteins. Experimental data indicates that it can **decrease the thermal stability of lysozyme** in a dose-dependent manner [5] [6].

The workflow and findings from this research can be summarized as follows, illustrating the experimental process and the observed effects of [EMIM][BF₄] on lysozyme:



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Experimental workflow for assessing the effect of [EMIM][BF₄] on lysozyme thermal stability.

The main findings from these experiments are detailed in the table below.

Experimental Finding	Technical Detail	Implication / Proposed Mechanism
Reduced Transition Temperature (T_d)	T_d shifted to lower values with increasing [EMIM][BF ₄] concentration [5].	[EMIM][BF ₄] destabilizes the native fold of lysozyme, making it unfold at a lower temperature [5].
Lower Enthalpy Change (ΔH)	A lower ΔH was found for denaturation in the presence of [EMIM][BF ₄] compared to pure solvent or EMIM-acetate [5] [6].	Less energy is required for thermal denaturation, indicating a reduction in the protein's thermal stability [5] [6].
Mechanism	The chaotropic BF ₄ ⁻ anion has more prominent effect than kosmotropic acetate (EMIM-ac), due to specific interactions with the protein surface [5].	The anion affects protein hydration and facilitates hydrophobic interactions, promoting aggregation and reducing stability [5] [6].

Experimental Protocol: DSC for Thermal Denaturation

For researchers looking to replicate or understand the methodology, here is a summary of the key experimental protocol based on the cited study:

- **Objective:** To determine the effect of [EMIM][BF₄] on the thermal stability of lysozyme.
- **Key Technique:** Differential Scanning Calorimetry (DSC) [5].
- **Sample Preparation:**
 - Lysozyme is dissolved in a suitable buffer.
 - [EMIM][BF₄] is added to the protein solution at varying concentrations (e.g., 0.5%, 1%, 5% v/v).
 - A control sample without the ionic liquid is also prepared.
- **Measurement:**
 - The thermal denaturation of lysozyme is monitored using DSC.
 - The transition temperature (T_d) and the enthalpy change (ΔH) of denaturation are measured and compared between samples with and without [EMIM][BF₄].

Further Research Context

It's worth noting that **1-Ethyl-3-methylimidazolium tetrafluoroborate** is a versatile compound with applications beyond protein studies. The search results also highlight its use as:

- A **corrosion inhibitor** for steel in acidic environments, where its adsorption on the metal surface provides protection [7].
- A **solvent and catalyst** for the degradation of waste Nylon-66 into its constituent monomers, leveraging its high thermal stability and solvating power [8].
- An **electrolyte additive** in lithium-ion batteries to improve low-temperature performance [6].

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